

Clarification Required to Provide Accurate Safety Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C 87

Cat. No.: B1683194

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Before proceeding, please specify the exact chemical identity of "C 87." The initial search for "C 87" has yielded multiple unrelated substances and documents, making it impossible to provide accurate and specific safety protocols.

To ensure the safety of researchers, scientists, and drug development professionals, it is crucial to have a precise identifier for the chemical in question. "C 87" could potentially refer to:

- A specific isomer or compound with this molecular formula fragment.
- A product code or internal designation unique to a particular manufacturer.
- A component in a mixture, where "87" might indicate a percentage.
- A biological agent or other material not of a chemical nature.

Please provide one or more of the following to clarify your request:

- Full Chemical Name: e.g., 2,4,6-Trinitrotoluene
- CAS Number: e.g., 118-96-7
- A link to a Safety Data Sheet (SDS) or a product page from a supplier.

Once the specific chemical is identified, a comprehensive guide on the necessary personal protective equipment, handling procedures, and disposal plans can be developed to ensure the

safety of all personnel.

- To cite this document: BenchChem. [Clarification Required to Provide Accurate Safety Information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683194#personal-protective-equipment-for-handling-c-87\]](https://www.benchchem.com/product/b1683194#personal-protective-equipment-for-handling-c-87)

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